Dowicil 75: A Technical Examination of its Antimicrobial Spectrum

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Compound of Interest

Compound Name: *Dowicil 75*

Cat. No.: *B1234274*

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Dowicil 75, chemically identified as 1-(3-chloroallyl)-3,5,7-triaza-1-azoniaadamantane chloride and also known as Quaternium-15, is a broad-spectrum antimicrobial agent. It is recognized for its efficacy against a wide range of microorganisms, including Gram-positive and Gram-negative bacteria, yeasts, and molds. Its activity is maintained over a broad pH range, from 2 to 12.5, making it a versatile preservative in various formulations.[1]

Mechanism of Action

Dowicil 75 functions as a formaldehyde-releasing preservative.[2] Its antimicrobial properties are primarily attributed to the slow liberation of formaldehyde, a potent biocide that disrupts microbial cell function. The gradual release ensures a sustained antimicrobial effect at low concentrations.

As a quaternary ammonium compound (QAC), **Dowicil 75** also exhibits membrane-active properties. The cationic nature of the molecule interacts with the negatively charged components of microbial cell membranes, such as phospholipids. This interaction disrupts the membrane's integrity, leading to leakage of essential intracellular components and ultimately, cell death.[3][4] This dual mechanism of action contributes to its broad spectrum of activity.

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Spectrum of Activity: Quantitative Data

While specific Minimum Inhibitory Concentration (MIC) data for a comprehensive range of microorganisms is not readily available in publicly accessible literature, the broad-spectrum activity of **Dowicil 75** (Quaternium-15) is well-established in technical datasheets and safety assessments.[1][3][5] The effective use concentration in cosmetic and topical applications is typically low, reflecting its high potency.[3]

Table 1: General Antimicrobial Efficacy of **Dowicil 75**

Microorganism Type	Efficacy
Gram-Positive Bacteria	Effective
Gram-Negative Bacteria	Effective
Yeasts	Effective
Molds (Fungi)	Effective

Experimental Protocols for Efficacy Testing

The antimicrobial efficacy of preservatives like **Dowicil 75** is typically evaluated using standardized methods such as preservative efficacy testing (PET), also known as challenge testing. These tests assess the ability of the preservative to inhibit the growth of a broad range of microorganisms that may be introduced during manufacturing or consumer use.

General Preservative Efficacy Test (Challenge Test) Protocol

This protocol is a generalized representation based on standard industry practices for evaluating antimicrobial preservatives.

- Preparation of Microbial Inoculum:
  - Pure cultures of relevant challenge microorganisms (e.g., Staphylococcus aureus, Pseudomonas aeruginosa, Escherichia coli, Candida albicans, Aspergillus brasiliensis) are

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grown on appropriate culture media to achieve a specific cell density, typically around 1 x 10^8 colony-forming units (CFU)/mL.

- Inoculation of the Product:
  - Aliquots of the product containing **Dowicil 75** at a specified concentration are inoculated with a small volume (typically 0.5% to 1.0% of the product volume) of the prepared microbial suspension to achieve an initial concentration of 1 x 10^5 to 1 x 10^6 CFU/mL.
- Incubation:
  - The inoculated product samples are incubated at a controlled temperature (e.g., 20-25°C) for a specified period, typically 28 days.
- Sampling and Microbial Enumeration:
  - At predetermined time intervals (e.g., 7, 14, and 28 days), aliquots are withdrawn from the inoculated product samples.
  - The preservative in the withdrawn aliquot is neutralized using a suitable neutralizing agent to allow for the recovery of viable microorganisms.
  - The number of viable microorganisms is determined by standard plate count methods.
- Interpretation of Results:
  - The log reduction in the microbial population from the initial inoculum level is calculated at each time point. The acceptance criteria for preservative efficacy vary depending on the product type and regulatory requirements.

Visualizing the Workflow and Mechanism

Experimental Workflow for Preservative Efficacy Testing

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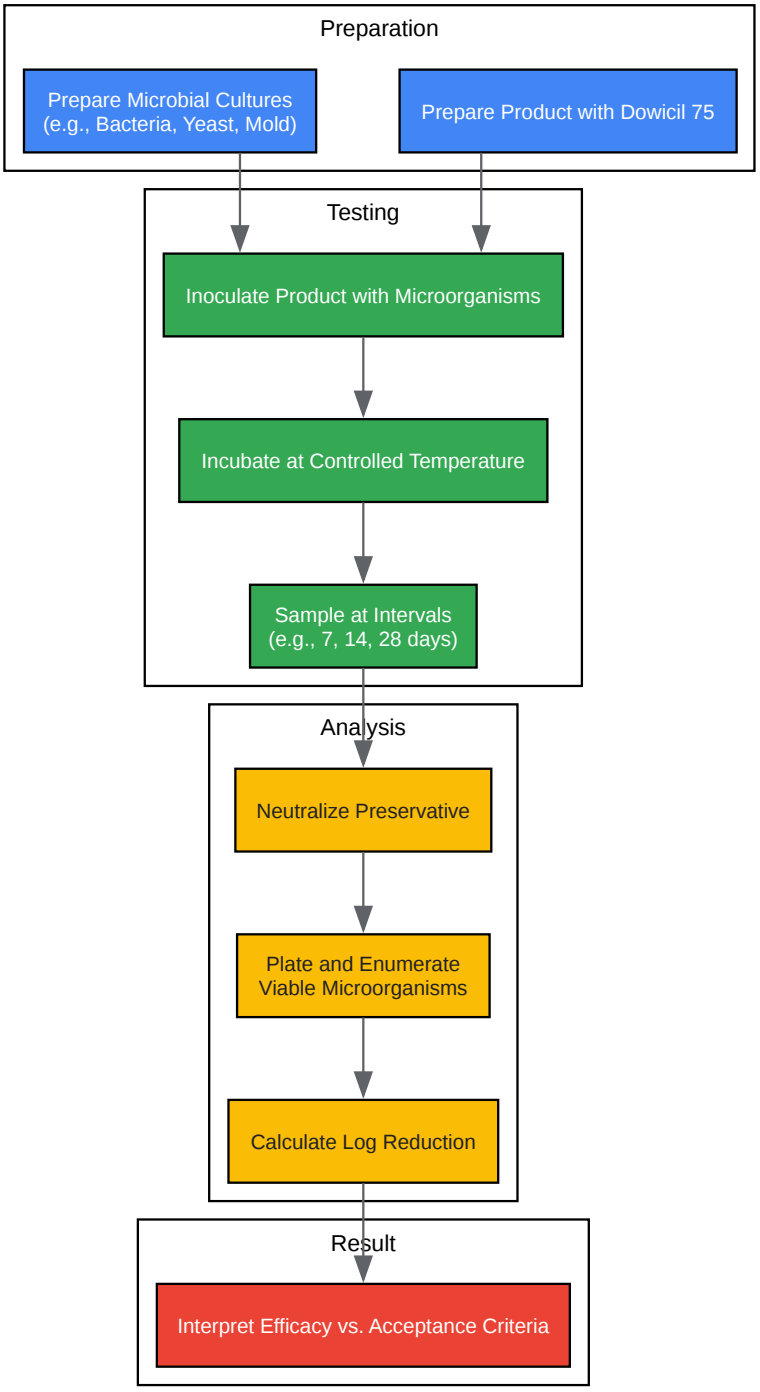
Fig. 1. Preservative Efficacy Test Workflow



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Caption: Preservative Efficacy Test Workflow

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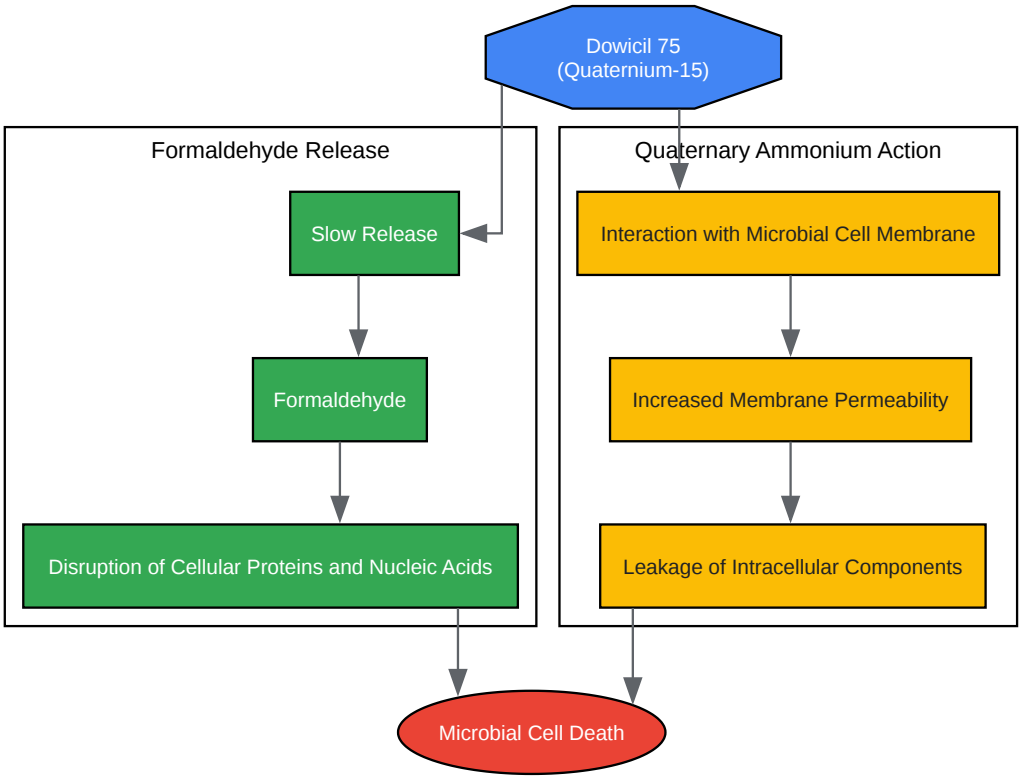
Proposed Mechanism of Action of **Dowicil 75**

Fig. 2. Dual Mechanism of Dowicil 75



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Caption: Dual Mechanism of **Dowicil 75**

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- To cite this document: BenchChem. [Dowicil 75: A Technical Examination of its Antimicrobial Spectrum]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1234274/docs#dowicil-75-a-technical-examination-of-its-antimicrobial-spectrum]

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